

# Denatonium Chloride solubility in water and organic solvents

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## Compound Focus: Denatonium Chloride

CAS No.: 1674-99-3

Cat. No.: S580827

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## Solubility and Physical Properties

The following tables consolidate key technical data for **denatonium chloride**.

Table 1: Solubility Profile of Denatonium Chloride

Solvent	Solubility
Water	Soluble [1]
Methanol	Slightly soluble [1]
Chloroform	Slightly soluble [1]

Table 2: Key Physical Properties

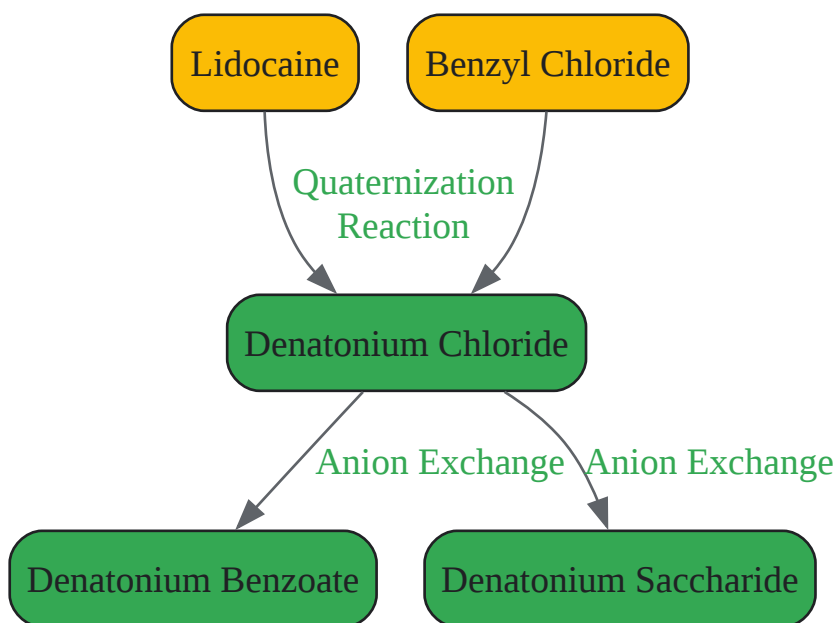
Property	Specification
Melting Point	174 - 176 °C [1]
Molecular Formula	C <sub>21</sub> H <sub>29</sub> ClN <sub>2</sub> O [1]

Property	Specification
Molecular Weight	360.93 g/mol [1]

For context, the closely related compound **denatonium benzoate** is also **freely soluble in water and alcohol**, and **very soluble in chloroform and methanol** [2]. Another salt, **denatonium saccharide**, is noted to be only **slightly soluble in water** but soluble in chloroform, isopropanol, and dimethyl sulfoxide [3].

## Synthesis and Experimental Workflow

**Denatonium chloride** is synthesized through the quaternization of lidocaine. The following diagram illustrates this process and the subsequent anion exchange to form other denatonium salts.



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*Synthesis pathway for denatonium salts via quaternization and anion exchange.*

### Synthesis Protocol [4]:

- **Step 1:** Combine lidocaine, acetonitrile, benzyl chloride, and a catalytic amount of potassium iodide in a round-bottom flask.
- **Step 2:** Heat the mixture under reflux at 80°C for 2 hours.

- **Step 3:** Remove the acetonitrile solvent under reduced pressure using a rotary evaporator.
- **Step 4:** Crush the raw product and mix it with ethyl acetate. Separate the solid via vacuum filtration and wash with more ethyl acetate.
- **Step 5:** Dry the resulting **denatonium chloride** under vacuum at 80°C for one hour.

To obtain other salts like denatonium benzoate, the synthesized **denatonium chloride** undergoes an **anion exchange reaction** [5] [4]. This involves reacting **denatonium chloride** with sodium benzoate, or first converting it to denatonium hydroxide using sodium hydroxide, followed by neutralization with benzoic acid.

## Research and Application Notes

- **Key Considerations for Researchers:** The high aqueous solubility of **denatonium chloride** and benzoate makes them ideal for incorporation into liquid formulations like antifreeze, alcohols, and liquid detergents to prevent accidental ingestion [5] [6]. The low toxicity (rat LD50 of 485-740 mg/kg for denatonium benzoate) is a significant advantage for these applications [4].
- **Detection Method:** A poly(vinyl chloride) matrix membrane ion-selective electrode can be used for the potentiometric determination of denatonium benzoate, effective in ranges as low as 1-10 ppm [4].

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## References

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